Application Note: Identification of Dipentylone by Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest		
Compound Name:	*Dipentylone*	
Cat. No.:	*B1660625*	*Get Quote*

Abstract

This application note details a comprehensive methodology for the identification of **Dipentylone** (also known as N,N-Dimethylpentylone or bk-DMBDP), a synthetic cathinone, using Gas Chromatography-Mass Spectrometry (GC-MS). The protocol is intended for researchers, scientists, and drug development professionals involved in the analysis of novel psychoactive substances (NPS). The described methods are suitable for the analysis of seized materials and reference standards. This document provides detailed instrumental parameters, sample preparation protocols, and data interpretation guidelines, including characteristic mass spectral fragments.

Introduction

Dipentylone is a synthetic cathinone that has emerged in the illicit drug market. As a structural isomer of other controlled substances like N-ethylpentylone, its accurate identification is crucial for forensic and research laboratories.[1] GC-MS is a widely used and reliable technique for the confirmatory identification of volatile and semi-volatile compounds such as synthetic cathinones.[2][3] This method provides both chromatographic separation and mass spectral data, offering a high degree of specificity. This application note presents a validated GC-MS method for the unambiguous identification of **Dipentylone**.

Experimental Protocols

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Sample Preparation

The following protocols are recommended for the preparation of seized materials for GC-MS analysis.

Protocol 1: Solid Samples (Powders, Crystals)

- Accurately weigh approximately 1 mg of the homogenized solid sample.
- Dissolve the sample in 1 mL of methanol to achieve a concentration of approximately 1 mg/mL.[2]
- Vortex the solution for 30 seconds to ensure complete dissolution.
- If the solution contains insoluble particles, centrifuge at 3000 rpm for 5 minutes.
- Transfer the clear supernatant to a 2 mL autosampler vial for GC-MS analysis.

Protocol 2: Liquid Samples or Solutions

- If the concentration is unknown, perform a serial dilution with methanol.
- For samples in non-volatile solvents, a liquid-liquid extraction may be necessary.
- Transfer an aliquot of the prepared sample to a 2 mL autosampler vial for GC-MS analysis.

Protocol 3: Samples on Matrices (e.g., Blotter Paper)

- Cut a small, representative portion of the matrix.
- Place the material in a vial with 1-2 mL of methanol.
- Sonication for 10-15 minutes to facilitate extraction of the analyte into the solvent.
- Transfer the methanol extract to a 2 mL autosampler vial.

GC-MS Instrumentation and Parameters

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The following instrumental parameters have been found suitable for the analysis of **Dipentylone**.

Parameter	Value
Gas Chromatograph	Agilent Gas Chromatograph (or equivalent)
Mass Spectrometer	Agilent Mass Selective Detector (or equivalent)
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness[2]
Carrier Gas	Helium at a constant flow of 1.5 mL/min
Inlet Temperature	280 °C
Injection Volume	1 µL
Injection Mode	Split (25:1 ratio)
Oven Temperature Program	Initial temperature of 100 °C, hold for 0.5 minutes. Ramp at 25 °C/min to 300 °C, hold for 3.5 minutes.
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Quadrupole Temp.	150 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Scan Range	30-550 amu
Acquisition Mode	Scan

Data Presentation

Quantitative Data

The primary objective of this application note is the qualitative identification of **Dipentylone**. However, the following table summarizes the key analytical parameters obtained using the described method.

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Analyte	Retention Time (min)	Molecular Ion (m/z)	Key Fragment Ions (m/z)
Dipentylone	Approximately 10.75	249	220, 206, 190, 178, 163, 135, 86, 72

Note: Retention times may vary slightly depending on the specific instrument, column condition, and method parameters.

Visualizations

Experimental Workflow

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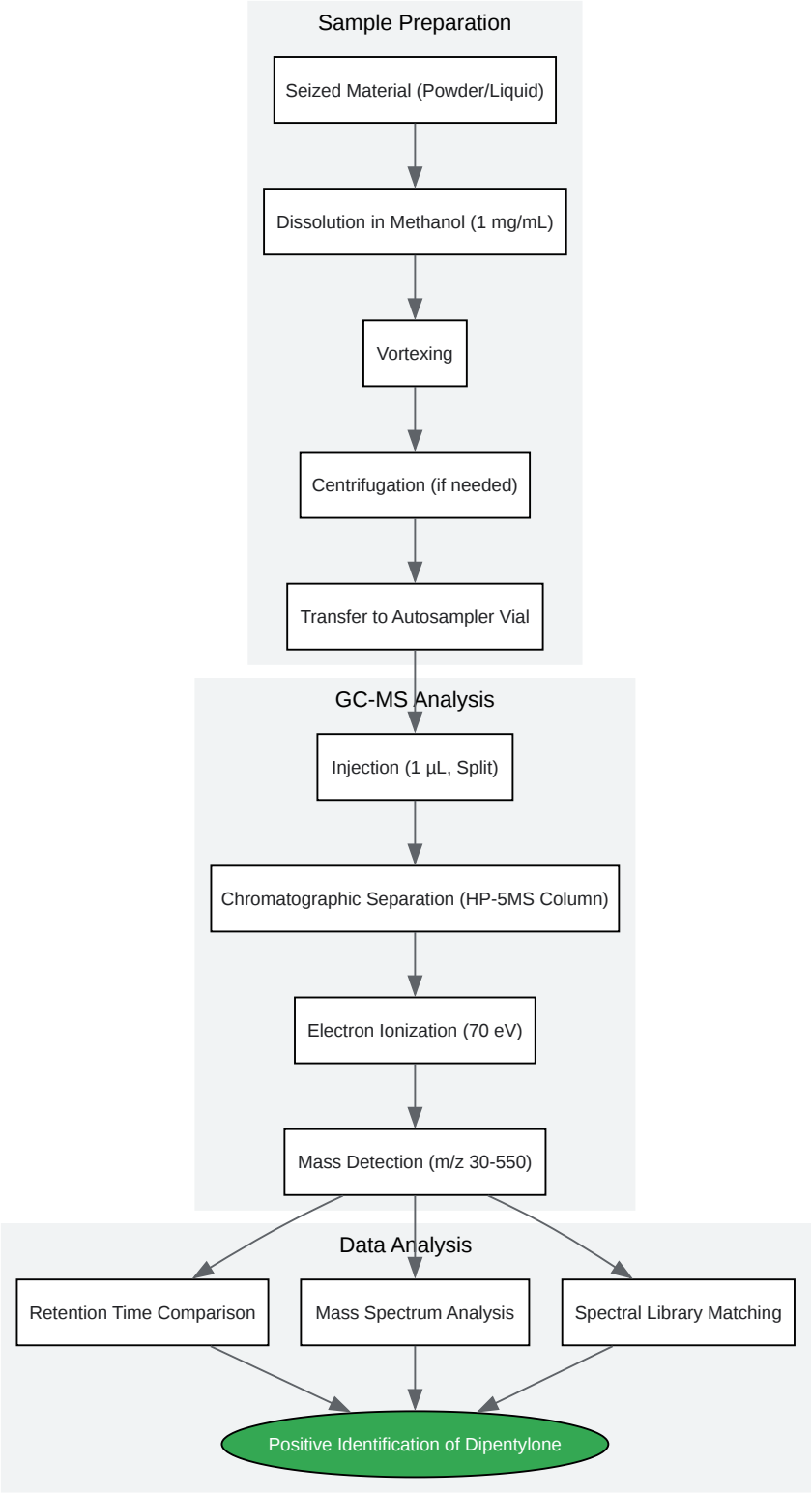
GC-MS Workflow for Dipentylone Identification



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Caption: Experimental workflow for **Dipentylone** identification.

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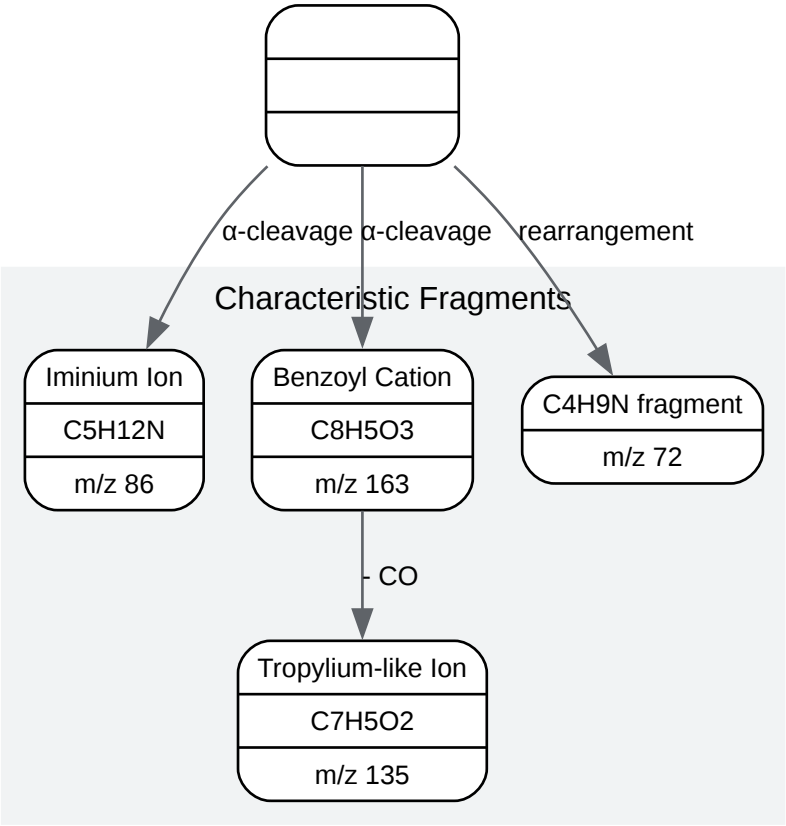
Proposed Fragmentation Pathway of **Dipentylone**

The mass spectrum of **Dipentylone** is characterized by several key fragments. The fragmentation is primarily initiated by alpha-cleavage on either side of the carbonyl group, a common fragmentation pathway for synthetic cathinones.

Proposed EI Fragmentation Pathway of Dipentylone



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Caption: Proposed fragmentation of **Dipentylone** in EI-MS.

Discussion

The presented GC-MS method is robust and reliable for the identification of **Dipentylone** in seized materials. The chromatographic separation on a non-polar column like an HP-5MS provides good peak shape and resolution. The retention time of approximately 10.75 minutes allows for a reasonable sample throughput.

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The mass spectrum of **Dipentylone** is characteristic and allows for confident identification. The molecular ion is observed at m/z 249. The most abundant fragment ions are a result of alpha-cleavages adjacent to the carbonyl group. The cleavage between the carbonyl carbon and the alpha-carbon of the pentyl chain results in the formation of an iminium ion at m/z 86 and a benzoyl cation at m/z 163. The subsequent loss of carbon monoxide (CO) from the benzoyl cation leads to the formation of a tropylium-like ion at m/z 135. Another significant fragment is observed at m/z 72. These characteristic ions, in conjunction with the retention time, provide a high degree of confidence in the identification of **Dipentylone**.

It is important to note that the differentiation of isomers can be challenging with GC-MS alone. [4] Therefore, it is crucial to compare both the retention time and the full mass spectrum with a certified reference standard whenever possible.

Conclusion

This application note provides a detailed and validated GC-MS method for the identification of **Dipentylone**. The protocols for sample preparation and instrumental analysis are straightforward and can be readily implemented in forensic and research laboratories. The provided data on retention time and characteristic fragment ions will aid analysts in the accurate and confident identification of this emerging synthetic cathinone.

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